

# "Methyl 4,4-dimethoxy-3-oxopentanoate" molecular structure and weight

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## Compound of Interest

Compound Name: Methyl 4,4-dimethoxy-3-oxopentanoate

Cat. No.: B1310428

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## In-Depth Technical Guide: Methyl 4,4-dimethoxy-3-oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Methyl 4,4-dimethoxy-3-oxopentanoate**, a key intermediate in various organic syntheses.

## Molecular Structure and Properties

**Methyl 4,4-dimethoxy-3-oxopentanoate** is an ester with the molecular formula C<sub>8</sub>H<sub>14</sub>O<sub>5</sub>.<sup>[1]</sup> <sup>[2]</sup> Its structure features a pentanoate backbone with a ketone at the third position and two methoxy groups at the fourth position.

Chemical Structure:

Quantitative Data Summary

A summary of the key physicochemical properties of **Methyl 4,4-dimethoxy-3-oxopentanoate** is presented in the table below for easy reference and comparison.

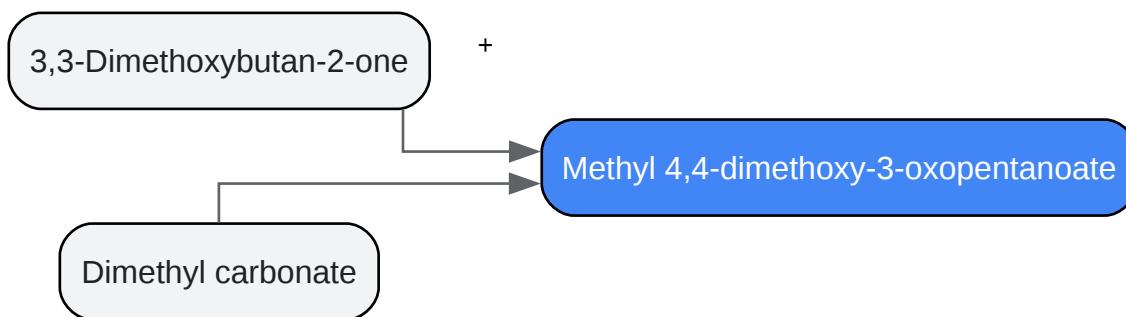
Property	Value
Molecular Formula	C8H14O5 <sup>[1][2]</sup>
Molecular Weight	190.19 g/mol <sup>[1][2]</sup>
CAS Number	62759-83-5 <sup>[1][2]</sup>
Density	1.111 g/mL at 25°C <sup>[1]</sup>
Boiling Point	69-73°C at 0.35 mmHg <sup>[1]</sup>
Refractive Index	n <sub>20/D</sub> 1.435 <sup>[1]</sup>
SMILES	COC(=O)CC(=O)C(C)(OC)OC
InChI Key	ZQFJOBKEHFXKY-UHFFFAOYSA-N <sup>[1]</sup>

## Synthesis Protocol

**Methyl 4,4-dimethoxy-3-oxopentanoate** can be synthesized via the reaction of 3,3-Dimethoxybutan-2-one with Dimethyl carbonate.<sup>[2]</sup> This reaction provides a direct route to the target molecule.

Experimental Workflow: Synthesis of **Methyl 4,4-dimethoxy-3-oxopentanoate**

The following diagram illustrates the synthetic pathway for **Methyl 4,4-dimethoxy-3-oxopentanoate**.



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Caption: Synthesis of **Methyl 4,4-dimethoxy-3-oxopentanoate**.

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## References

- 1. echemi.com [echemi.com]
- 2. METHYL 4,4-DIMETHOXY-3-OXOPENTANOATE synthesis - chemicalbook [chemicalbook.com]
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